

# Technical Data Sheet: 4-(Pyrrolidin-1-yl)butanoic acid hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Pyrrolidin-1-yl)butanoic acid hydrochloride

Cat. No.: B031803

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Subject: Molecular Weight and Chemical Properties of **4-(Pyrrolidin-1-yl)butanoic acid hydrochloride**

This document provides a concise summary of the key chemical and physical properties of **4-(Pyrrolidin-1-yl)butanoic acid hydrochloride**, a biochemical reagent utilized in life science research.

## Chemical Identity

Property	Value
IUPAC Name	4-(pyrrolidin-1-yl)butanoic acid;hydrochloride
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>2</sub> · HCl[1][2]
Molecular Weight	193.67 g/mol [1][2]
CAS Number	Not available

## Structural Information

The molecular structure of **4-(Pyrrolidin-1-yl)butanoic acid hydrochloride** consists of a butanoic acid backbone with a pyrrolidine ring attached to the fourth carbon atom. The

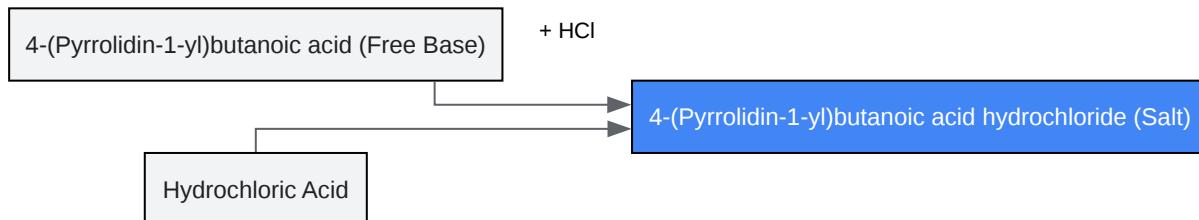
hydrochloride salt is formed by the protonation of the nitrogen atom in the pyrrolidine ring.

## Physicochemical Properties

Property	Value
Parent Compound	1-Pyrrolidinebutanoic acid[3]
Component Compounds	1-Pyrrolidinebutanoic acid, Hydrochloric Acid[3]

## Logical Relationship of Components

The logical relationship for the formation of the hydrochloride salt can be visualized as the reaction between the free base, 4-(Pyrrolidin-1-yl)butanoic acid, and hydrochloric acid.



[Click to download full resolution via product page](#)

Caption: Formation of the hydrochloride salt.

This technical summary provides essential data for researchers and professionals working with **4-(Pyrrolidin-1-yl)butanoic acid hydrochloride**. For further information, consulting comprehensive chemical databases is recommended.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. scbt.com [scbt.com]
- 3. 4-Pyrrolidin-1-ylbutanoic acid chloride | C8H15ClNO2- | CID 23004671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Data Sheet: 4-(Pyrrolidin-1-yl)butanoic acid hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031803#4-pyrrolidin-1-yl-butanoic-acid-hydrochloride-molecular-weight]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)